

Technical Guide: 4-Nitropyridine N-oxide-d4

Material Safety and Handling

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Compound of Interest

Compound Name: 4-Nitropyridine N-oxide-d4

Cat. No.: B147375

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Disclaimer: This document provides a comprehensive overview of the material safety data for 4-Nitropyridine N-oxide. The majority of the available data pertains to the non-deuterated form (CAS No. 1124-33-0). The deuterated form, **4-Nitropyridine N-oxide-d4** (CAS No. 119673-94-8), is expected to have very similar chemical and toxicological properties, as isotopic labeling does not significantly alter the fundamental reactivity of the molecule. This guide is intended for use by trained professionals in research and drug development.

Chemical and Physical Properties

4-Nitropyridine N-oxide-d4 is a deuterated analog of 4-Nitropyridine N-oxide. The physical and chemical properties of the non-deuterated compound are summarized below and are expected to be comparable for the d4 variant.

Property	Value	Reference
Molecular Formula	C5D4N2O3	N/A
Molecular Weight	144.12 g/mol	N/A
Appearance	Dark yellow solid	[1]
Melting Point	159 - 164 °C	[1]
Boiling Point	No information available	[1]
Flash Point	No information available	[1]
Solubility	No information available	N/A
Stability	Stable under normal conditions	[1]

Hazard Identification and Toxicology

4-Nitropyridine N-oxide is classified as a hazardous substance.[2] It is toxic if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1]

Hazard Statement	GHS Classification	Reference
Toxic if swallowed	Acute toxicity, Oral (Category 3)	[3]
Causes skin irritation	Skin corrosion/irritation (Category 2)	[3]
Causes serious eye irritation	Serious eye damage/eye irritation (Category 2)	[3]
May cause respiratory irritation	Specific target organ toxicity, single exposure; Respiratory tract irritation	[3]

Toxicological Summary:

- Acute Oral Toxicity: Toxic if swallowed.[2] Animal experiments suggest that ingestion of less than 40 grams may be fatal or cause serious health damage.[2]
- Inhalation: May be harmful if inhaled, causing respiratory tract irritation.[1]
- Dermal: Causes skin irritation.[1]
- Eye: Causes serious eye irritation.[1]
- Carcinogenicity: There is limited evidence of a carcinogenic effect.[2]
- Other Hazards: The substance and/or its metabolites may bind to hemoglobin, inhibiting normal oxygen uptake and leading to methaemoglobinemia.[2]

Safe Handling and Storage

Proper handling and storage procedures are crucial to minimize risk.

Engineering Controls:

- Use only in a well-ventilated area, preferably in a chemical fume hood.[2]
- Ensure eyewash stations and safety showers are readily accessible.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[4]
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[1]
- Respiratory Protection: Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]

Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1]
- Do not breathe dust.[1]

- Wash hands thoroughly after handling.[1]
- Do not eat, drink, or smoke when using this product.[1]

Storage:

- Keep container tightly closed in a dry, cool, and well-ventilated place.[1]
- Store under an inert atmosphere.[4]
- Incompatible Materials: Strong oxidizing agents, strong acids, and acid chlorides.[1][4]

Accidental Release and First Aid Measures

Accidental Release:

- Minor Spills: Avoid dust formation.[1] Sweep up and shovel into suitable containers for disposal.[4]
- Major Spills: Evacuate personnel from the area.[2] Wear self-contained breathing apparatus and full protective gear.[1] Prevent spillage from entering drains or water courses.[2] Contain the spill with sand, earth, or vermiculite.[2]

First Aid:

- If Swallowed: Do NOT induce vomiting.[1] Call a physician or poison control center immediately.[1]
- If Inhaled: Remove to fresh air.[1] If breathing is difficult, give oxygen.[1] Get medical attention.[1]
- If on Skin: Wash with plenty of soap and water.[1] If skin irritation occurs, get medical advice/attention.[5]
- If in Eyes: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[1] Immediate medical attention is required.[1]

Experimental Protocols

Synthesis of 4-Nitropyridine N-oxide

The following is a general protocol for the synthesis of the non-deuterated 4-Nitropyridine N-oxide, which can be adapted for the deuterated analog.

Materials:

- Pyridine N-oxide
- Fuming Nitric Acid (HNO₃)
- Concentrated Sulfuric Acid (H₂SO₄)
- Ice
- Saturated Sodium Carbonate Solution
- Acetone

Procedure:

- **Preparation of Nitrating Acid:** In a flask, add fuming nitric acid.^[6] While cooling in an ice bath and stirring, slowly add concentrated sulfuric acid in portions.^[6] Allow the mixture to warm to 20°C before use.^[6]
- **Reaction Setup:** In a three-neck flask equipped with a magnetic stir bar, reflux condenser, internal thermometer, and an addition funnel, add pyridine N-oxide and heat to 60°C.^[6]
- **Nitration:** Transfer the prepared nitrating acid to the addition funnel and add it dropwise to the stirred pyridine N-oxide over 30 minutes.^[6] After the addition is complete, heat the reaction mixture to an internal temperature of 125-130°C for 3 hours.^[6]
- **Work-up and Isolation:** Cool the reaction mixture to room temperature and carefully pour it onto crushed ice.^[6] Neutralize the acidic solution by slowly adding a saturated aqueous solution of sodium carbonate until the pH is approximately 8.^[7] A yellow solid will precipitate.^[7]

- Purification: Collect the crude product by vacuum filtration and wash it with cold water.^[7] The crude product can be further purified by recrystallization from acetone.^[6]

Biological Activity and Signaling Pathways

4-Nitropyridine N-oxide has been identified as an inhibitor of Na,K-ATPase activity and a quorum sensing inhibitor in *Pseudomonas aeruginosa*.^[8]^[9]

Inhibition of Na,K-ATPase

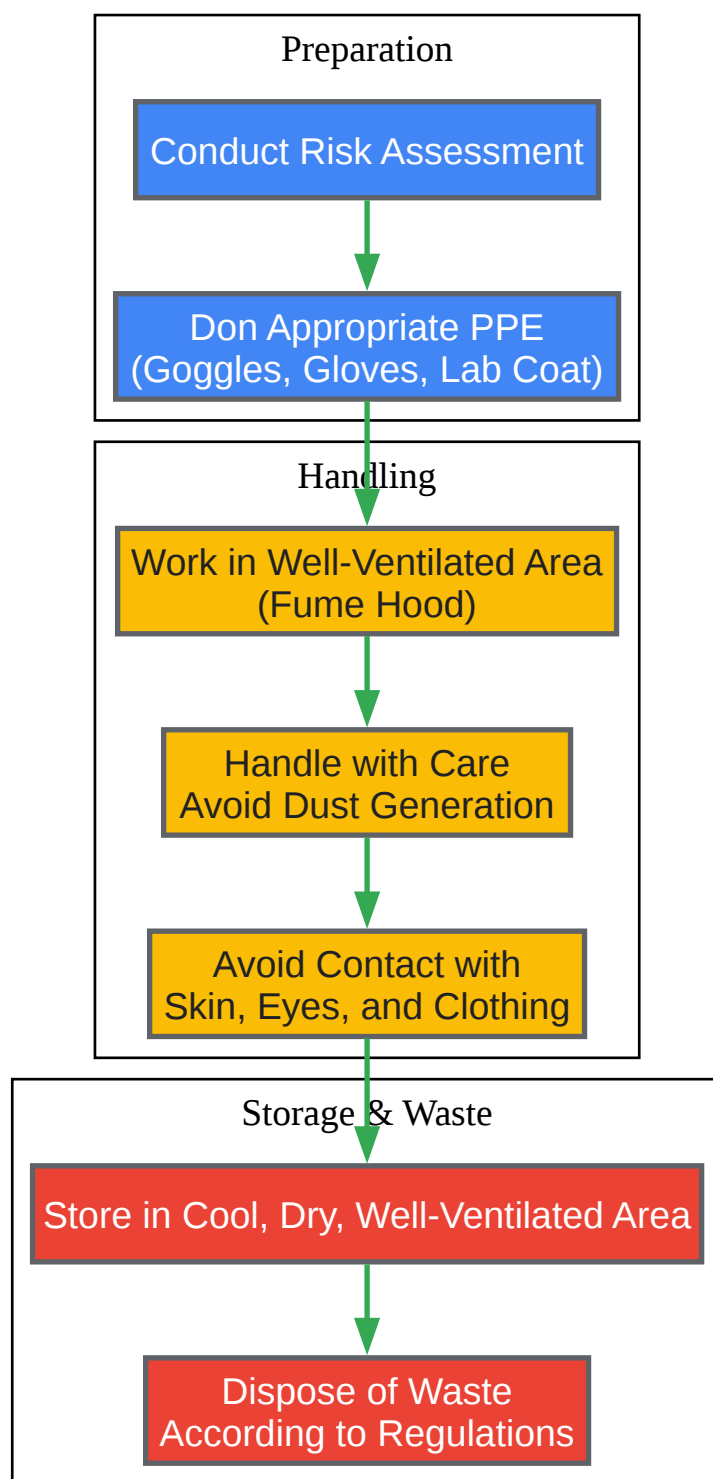
The inhibitory effect of nitric oxide (NO) donors on Na,K-ATPase activity is believed to occur through a cGMP-dependent pathway.^[9]^[10] This pathway involves the activation of soluble guanylate cyclase, leading to an increase in cGMP and subsequent activation of protein kinase G (PKG).^[11]

Quorum Sensing Inhibition

4-Nitropyridine N-oxide has been shown to inhibit biofilm formation in *P. aeruginosa* by interfering with the quorum sensing system.^[12]^[13] It is thought to adsorb to the bacterial surface, neutralizing surface charge and hindering bacterial adhesion, a key step in biofilm formation.^[14]

Visualizations

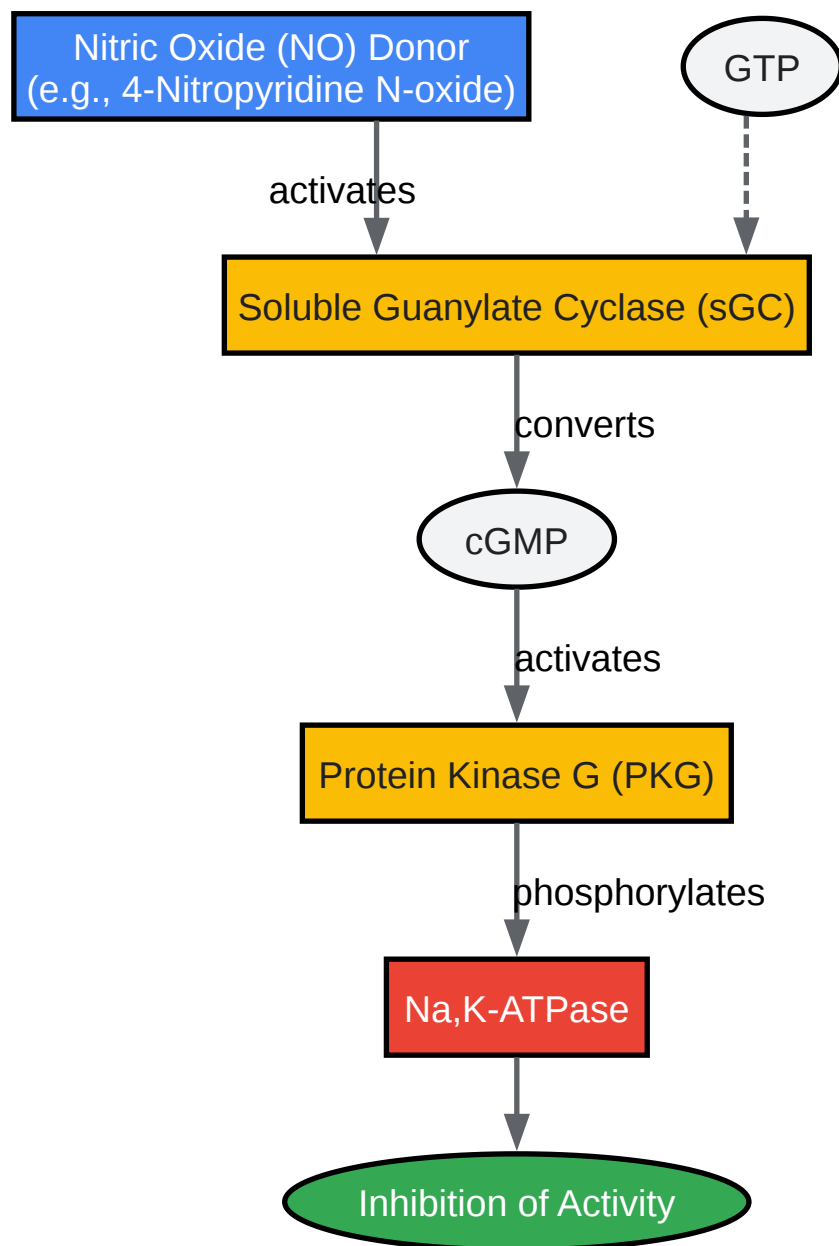
Safe Handling Workflow



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Caption: A workflow for the safe handling of **4-Nitropyridine N-oxide-d4**.

Proposed Signaling Pathway for Na,K-ATPase Inhibition



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Caption: Proposed pathway for Na,K-ATPase inhibition by nitric oxide donors.

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